

Introduction to 3-Butoxyphenylboronic Acid and its Solubility

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Compound of Interest

Compound Name: **3-Butoxyphenylboronic acid**

Cat. No.: **B1335864**

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3-Butoxyphenylboronic acid is an organoboron compound of significant interest in organic synthesis, particularly as a building block in Suzuki-Miyaura cross-coupling reactions for the formation of carbon-carbon bonds. The efficiency of such synthetic transformations, as well as the ease of purification and formulation, is critically dependent on the solubility of the boronic acid in the chosen solvent system. A thorough understanding of its solubility profile is therefore essential for optimizing reaction conditions, maximizing yields, and developing robust manufacturing processes.

Boronic acids, in general, exhibit a range of solubilities in organic solvents, influenced by factors such as the polarity of the solvent and the nature of substituents on the phenyl ring. While specific data for **3-butoxyphenylboronic acid** is scarce, the solubility of phenylboronic acid and its alkoxy-substituted derivatives can provide valuable insights into its expected behavior.

Quantitative Solubility Data for Phenylboronic Acid Analogs

The following tables summarize the experimentally determined solubility of phenylboronic acid and isobutoxyphenylboronic acid isomers in several common organic solvents. The data is presented as mole fraction solubility at various temperatures. This information serves as a useful guide for solvent selection in applications involving **3-butoxyphenylboronic acid**. The introduction of an alkoxy group, such as the butoxy group, generally increases the solubility in many organic solvents compared to the parent phenylboronic acid.[\[1\]](#)[\[2\]](#)

Table 1: Solubility of Isobutoxyphenylboronic Acid Isomers in Various Organic Solvents[3]

| Solvent | Temperature (K) | ortho- Isobutoxyphenylboronic Acid (Mole Fraction, x) | meta- Isobutoxyphenylboronic Acid (Mole Fraction, x) | para- Isobutoxyphenylboronic Acid (Mole Fraction, x) |
|-------------|-----------------|--|---|---|
| Chloroform | 293.15 | 0.045 | 0.008 | 0.006 |
| 303.15 | 0.075 | 0.014 | 0.011 | |
| 313.15 | 0.120 | 0.024 | 0.019 | |
| 323.15 | 0.185 | 0.041 | 0.032 | |
| 3-Pentanone | 293.15 | 0.135 | 0.028 | 0.022 |
| 303.15 | 0.190 | 0.045 | 0.036 | |
| 313.15 | 0.260 | 0.070 | 0.057 | |
| 323.15 | 0.350 | 0.105 | 0.088 | |
| Acetone | 293.15 | 0.150 | 0.040 | 0.032 |
| 303.15 | 0.210 | 0.062 | 0.051 | |
| 313.15 | 0.285 | 0.092 | 0.075 | |
| 323.15 | 0.380 | 0.130 | 0.108 | |

Table 2: Qualitative and Quantitative Solubility of Phenylboronic Acid in Organic Solvents[4][5]

[6]

| Solvent | Qualitative Solubility |
|----------------------|------------------------|
| Acetone | High |
| 3-Pentanone | High |
| Dipropyl ether | High |
| Chloroform | Moderate |
| Methylcyclohexane | Very low |
| Hexanes | Poorly soluble |
| Carbon Tetrachloride | Poorly soluble |

It is important to note that the solubility of boronic acids can be complicated by their tendency to form cyclic anhydrides, known as boroxines, upon dehydration.^[7] This equilibrium between the acid and anhydride form is dependent on the solvent and temperature and can influence solubility measurements.^[7]

Experimental Protocols for Solubility Determination

A widely used and reliable technique for determining the solubility of boronic acids in organic solvents is the dynamic method.^{[1][2][4]} This method is based on observing the disappearance of turbidity in a solid-liquid mixture as the temperature is gradually increased.

Dynamic Method for Solubility Determination

Objective: To determine the temperature at which a known concentration of a boronic acid completely dissolves in a specific solvent, thereby defining a point on the solubility curve.

Materials and Equipment:

- **3-Butoxyphenylboronic acid** (or analog)
- High-purity organic solvents
- Jacketed glass vessel equipped with a magnetic stirrer

- Circulating thermostat bath for precise temperature control
- Calibrated thermometer or temperature probe (e.g., Pt100)
- Luminance probe or a combination of a light source (e.g., LED or laser) and a photodetector to measure light transmittance
- Analytical balance for accurate weighing

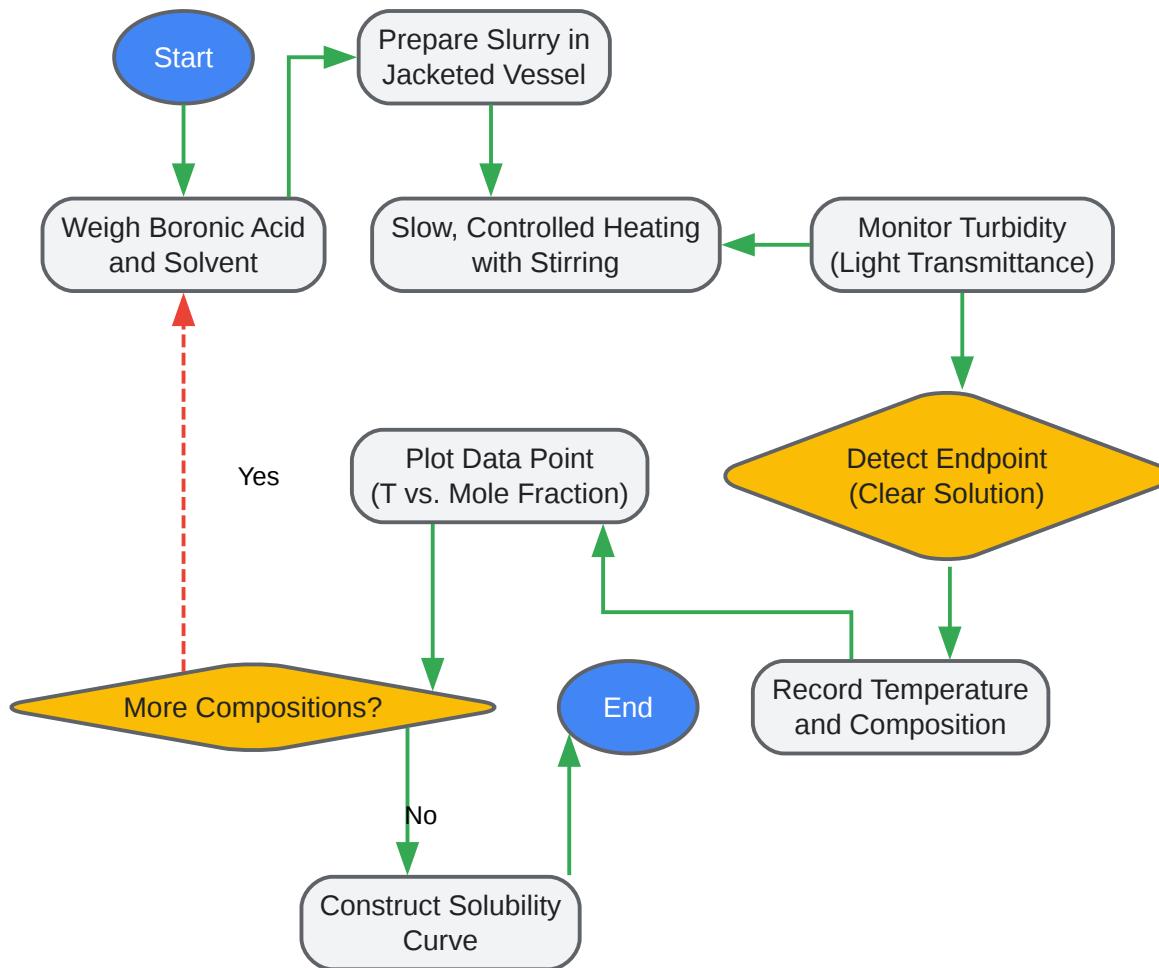
Procedure:

- Sample Preparation: Accurately weigh a specific amount of **3-butoxyphenylboronic acid** and the chosen organic solvent into the jacketed glass vessel. The composition of this mixture is known.
- Initial State: The mixture is typically a turbid slurry at the initial temperature, with undissolved solid boronic acid dispersed in the solvent.
- Controlled Heating: The jacketed vessel is heated slowly and at a constant rate (e.g., 0.1 K/min) using the circulating thermostat bath. The mixture is continuously stirred to ensure homogeneity.
- Turbidity Measurement: The luminance probe or light detector continuously monitors the intensity of light passing through the mixture. As the temperature increases, the boronic acid dissolves, and the turbidity of the mixture decreases, leading to an increase in light transmittance.
- Equilibrium Point Determination: The temperature at which the last solid particles dissolve and the solution becomes clear is recorded as the equilibrium solubility temperature for that specific composition. This point is marked by a sharp increase in the measured light intensity, which then stabilizes.
- Data Collection: The experiment is repeated for various compositions of the boronic acid and solvent to generate a series of data points (temperature vs. mole fraction).
- Solubility Curve Construction: The collected data points are plotted to construct a solubility curve for the **3-butoxyphenylboronic acid** in the specific solvent.

Visualizations

Experimental Workflow for Solubility Determination

The following diagram illustrates the workflow for the dynamic method of solubility determination.



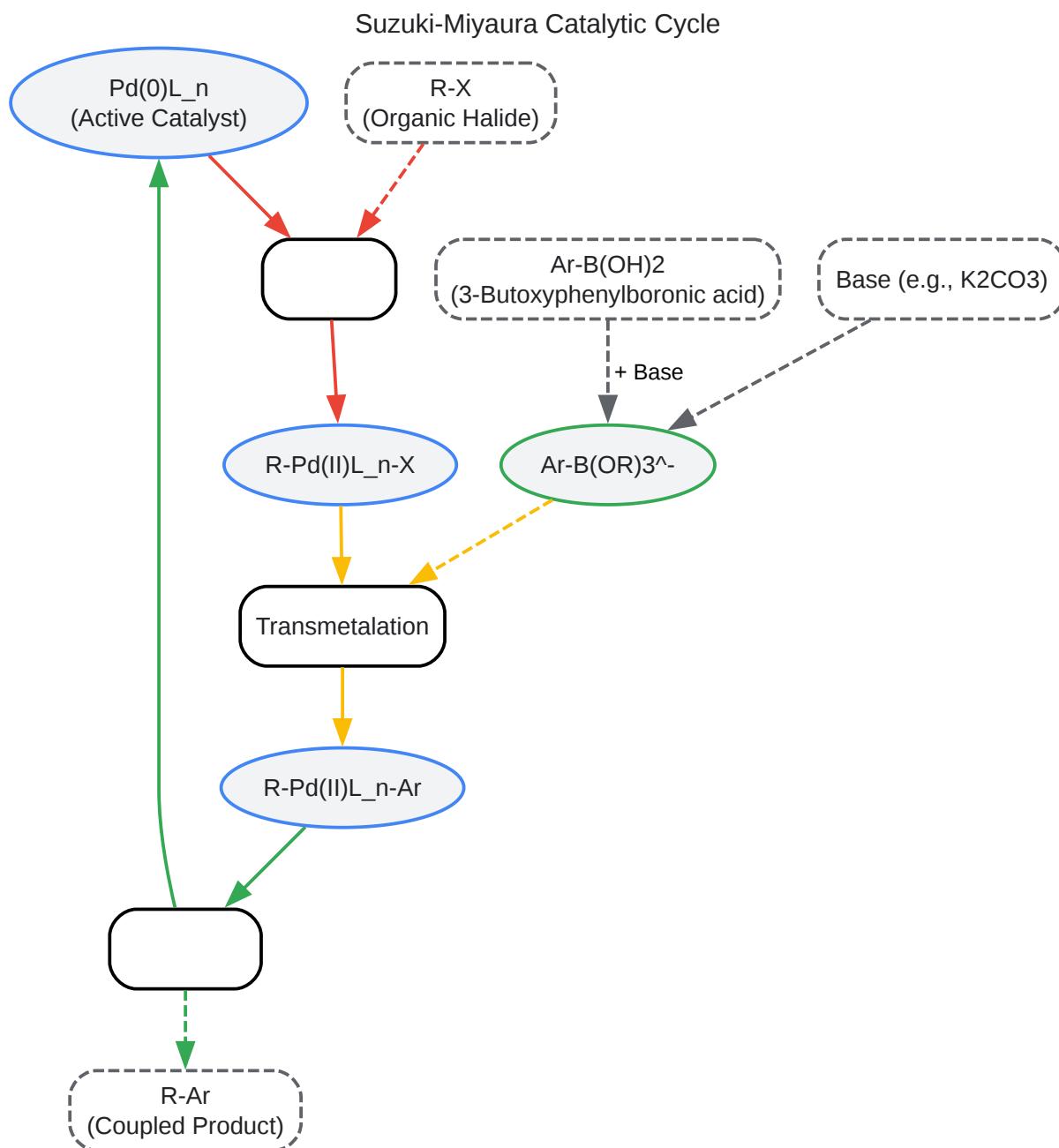
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Caption: Workflow for determining boronic acid solubility via the dynamic method.

Application Context: The Suzuki-Miyaura Coupling Reaction

The solubility of **3-butoxyphenylboronic acid** is a critical parameter in its primary application, the Suzuki-Miyaura cross-coupling reaction. The reaction requires the dissolution of the boronic

acid, an organic halide, a palladium catalyst, and a base in a suitable solvent system for the catalytic cycle to proceed efficiently.



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Caption: Key steps in the Suzuki-Miyaura cross-coupling reaction.

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